

Sm21 maleate molecular weight and formula

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Compound of Interest

Compound Name: *Sm21 maleate*

Cat. No.: *B1681019*

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In-Depth Technical Guide: SM-21 Maleate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and biological activity of SM-21 maleate, a potent and selective sigma-2 (σ_2) receptor antagonist. This document is intended for researchers and professionals involved in neuropharmacology and drug development.

Core Compound Information

SM-21 maleate is a synthetic compound recognized for its significant antagonistic activity at the σ_2 receptor and its influence on central cholinergic systems. Its systematic chemical name is (\pm)-Tropanyl 2-(4-chlorophenoxy)butanoate maleate.

Physicochemical Data

The fundamental molecular and physical properties of SM-21 maleate are summarized in the table below for easy reference.

Property	Value
Molecular Weight	453.92 g/mol
Chemical Formula	C ₁₈ H ₂₄ ClNO ₃ .C ₄ H ₄ O ₄
Combined Formula	C ₂₂ H ₂₈ ClNO ₇ [1] [2] [3]
CAS Number	155059-42-0
Purity	≥98% (HPLC)
Solubility	Soluble to 25 mM in water
Storage	Store at room temperature

Biological Activity and Mechanism of Action

SM-21 maleate is characterized as a potent and selective antagonist of the σ_2 receptor.[\[4\]](#) Its activity has been demonstrated to have central effects following systemic administration. A key pharmacological effect of SM-21 maleate is its ability to increase the release of acetylcholine at central muscarinic synapses. This has led to its investigation as a potent analgesic, with efficacy comparable to morphine, and as a nootropic agent.

The antagonistic action of SM-21 at the σ_2 receptor has been pharmacologically identified in studies where it was shown to prevent the dystonic effects induced by σ_2 receptor agonists.[\[4\]](#) [\[5\]](#) Research indicates that SM-21 possesses a high affinity for σ_2 receptors relative to its affinity for muscarinic receptors.[\[6\]](#)

Experimental Protocols

While specific, detailed experimental protocols for SM-21 maleate are proprietary to the conducting research institutions, a general methodology for characterizing the in vivo antagonistic activity of a novel σ_2 receptor ligand like SM-21 maleate can be outlined. The following is a representative protocol based on published research findings.[\[4\]](#)[\[5\]](#)

Objective: To determine the in vivo σ_2 receptor antagonist activity of SM-21 maleate.

Animal Model: Male Wistar rats.

Materials:

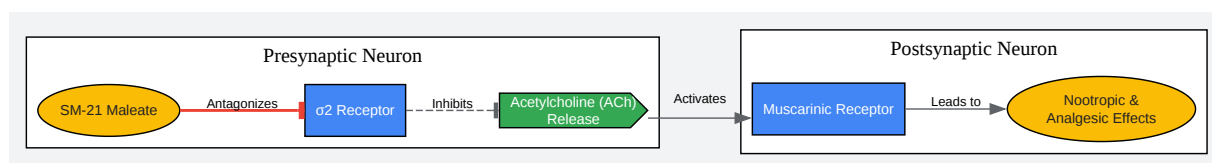
- SM-21 maleate
- 1,3-di-(2-tolyl)guanidine (DTG), a non-selective σ_1/σ_2 receptor agonist
- Stereotaxic apparatus
- Microinjection cannulas
- Vehicle (e.g., sterile saline)

Procedure:

- **Animal Preparation:** Anesthetize rats and place them in a stereotaxic apparatus. Implant guide cannulas aimed at the red nucleus, a brain region implicated in motor control and where σ_2 receptor activation can induce torticollis (neck dystonia).
- **Drug Preparation:** Dissolve SM-21 maleate and DTG in the appropriate vehicle to the desired concentrations.
- **Microinjection:**
 - **Control Group:** Administer a microinjection of the vehicle into the red nucleus.
 - **Agonist Group:** Administer a microinjection of DTG (e.g., 5 nmol/0.5 μ l) to induce neck dystonia.
 - **Test Group:** Administer a microinjection of SM-21 maleate (e.g., 10 nmol/0.5 μ l) prior to the administration of DTG in the same location.
- **Behavioral Observation:** Following the injections, observe the animals for the presence and severity of neck torsion. The degree of torsion can be scored using a standardized rating scale.
- **Data Analysis:** Compare the incidence and severity of neck dystonia in the test group with the agonist group. A statistically significant reduction in dystonic posture in the presence of SM-21 maleate indicates its antagonistic effect at the σ_2 receptor.

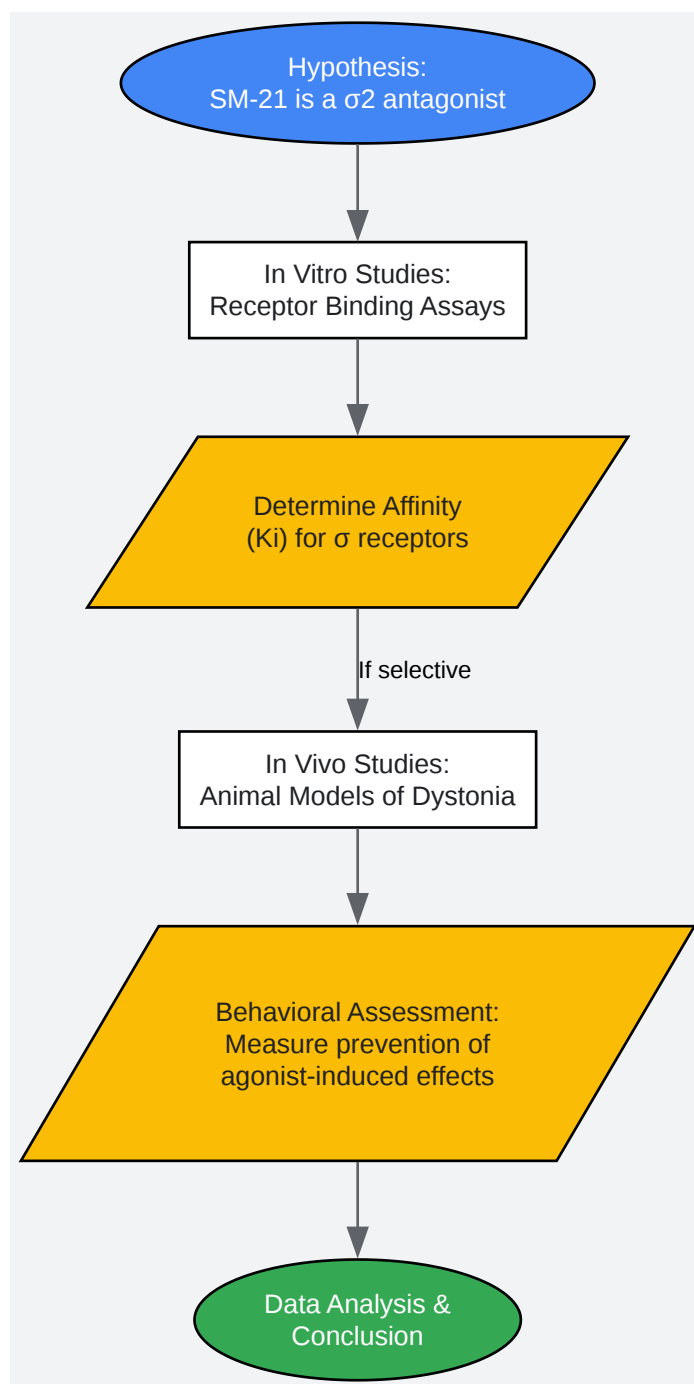
Signaling Pathway and Workflow Visualization

The following diagrams illustrate the proposed mechanism of action for SM-21 maleate and a general experimental workflow for its characterization.



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Caption: Proposed mechanism of action for SM-21 maleate.



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Caption: General workflow for characterizing SM-21 maleate.

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